

Technical Profile: 2-(Chloromethyl)-5-methylthiazole

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Compound of Interest

Compound Name: 2-(Chloromethyl)-5-methylthiazole

CAS No.: 921145-23-5

Cat. No.: B2368252

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Identity, Synthesis, and Application in Drug Discovery[1][2][3]

Executive Summary & Critical Disambiguation

2-(Chloromethyl)-5-methylthiazole is a specialized heterocyclic building block primarily utilized in medicinal chemistry for the synthesis of bioactive compounds, including GLP-1 receptor agonists.[1][2] It is most frequently supplied and handled as its hydrochloride salt due to the instability of the free base.[2]

CRITICAL WARNING: Researchers must distinguish this compound from its structural isomer, 2-Chloro-5-(chloromethyl)thiazole (CCMT).[1][2] The latter is a high-volume industrial intermediate used in the production of neonicotinoid insecticides (e.g., Thiamethoxam).[2] Confusing these two CAS numbers or structures will lead to catastrophic synthesis failures due to differing reactivity profiles (alkylating agent vs. aryl chloride).[2]

Chemical Identity Datasheet

| Feature | Target Compound | Common Confusion (The "Imposter") |
|-------------------|---|--|
| Chemical Name | 2-(Chloromethyl)-5-methylthiazole | 2-Chloro-5-(chloromethyl)thiazole |
| Structure | Thiazole ring with: [1][3][2][4][5][6]• Pos 2: Chloromethyl (-CH ₂ Cl)[1][2][6]• Pos 5: Methyl (-CH ₃) | Thiazole ring with: • Pos 2: Chloro (-Cl)[1][3][2][6]• Pos 5: Chloromethyl (-CH ₂ Cl) |
| CAS Number (HCl) | 1189464-33-2 | N/A (Usually free base) |
| CAS Number (Base) | 921145-23-5 (Rare) | 105827-91-6 |
| Primary Use | Medicinal Chemistry (GLP-1 analogs) | Agrochemicals (Thiamethoxam) |
| Reactivity | Highly reactive alkylating agent (benzylic-like) | Dual reactivity: Alkylating (C5) & SNAr (C2) |

Synthetic Pathways and Mechanism[7]

The synthesis of **2-(chloromethyl)-5-methylthiazole** typically proceeds via the modification of a hydroxymethyl precursor.[2] Unlike its industrial isomer (CCMT), which is formed by radical chlorination of allyl isothiocyanates, the target compound requires a more controlled functional group transformation to preserve the 5-methyl substituent.[2]

Protocol: Deoxychlorination of 2-(Hydroxymethyl)-5-methylthiazole

This protocol describes the conversion of the alcohol precursor to the chloride using thionyl chloride (

).[2] This method is preferred for its high atom economy and the gaseous nature of byproducts (

,

), which simplifies purification.[2]

Reagents & Materials:

- Precursor: 2-(Hydroxymethyl)-5-methylthiazole (CAS 13848-69-6).[1][2]
- Reagent: Thionyl Chloride () (Excess, 1.5 - 2.0 eq).[1][2]
- Solvent: Dichloromethane (DCM) or Chloroform (Anhydrous).[1][2]
- Catalyst: DMF (Catalytic amount, optional to form Vilsmeier-Haack intermediate).

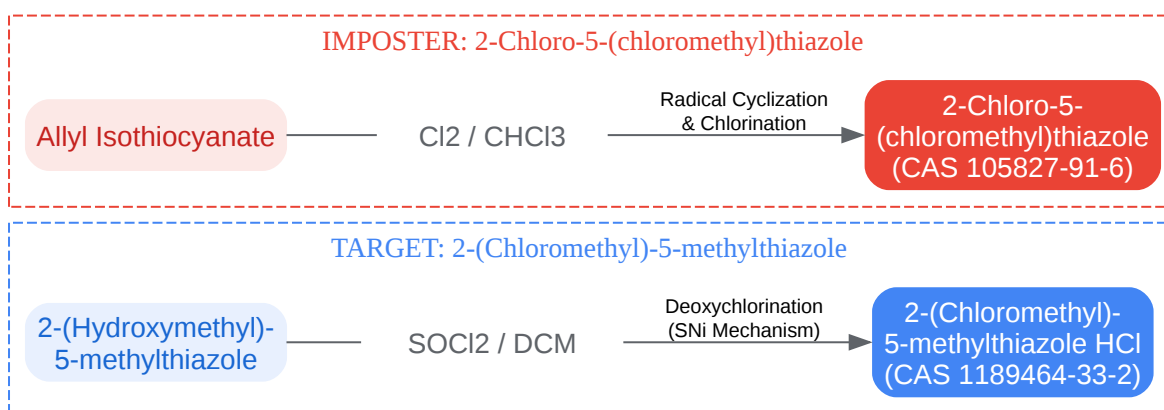
Step-by-Step Methodology:

- Solvation: Dissolve 2-(hydroxymethyl)-5-methylthiazole (1.0 eq) in anhydrous DCM under an inert atmosphere (or). Cool the solution to 0°C.
- Activation: Add catalytic DMF (2-3 drops). This activates the thionyl chloride, accelerating the formation of the chlorosulfite intermediate.
- Chlorination: Dropwise add (1.5 eq) over 30 minutes. The reaction is exothermic; maintain internal temperature < 10°C to prevent polymerization.[2]
- Reflux: Allow the mixture to warm to room temperature, then reflux (40°C) for 2–4 hours. Monitor by TLC or LC-MS for the disappearance of the alcohol.[2]
- Workup (HCl Salt Isolation):
 - Evaporate the solvent and excess under reduced pressure.[2][5][7]
 - The residue is the crude hydrochloride salt.[2]

- Recrystallization: Triturate with cold diethyl ether or acetonitrile to yield **2-(chloromethyl)-5-methylthiazole** hydrochloride as an off-white solid.[1][2]

Visualizing the Divergent Syntheses

The following diagram contrasts the synthesis of the target compound with the industrial route for its isomer, highlighting why they are distinct chemical entities.



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Figure 1: Divergent synthetic pathways.[1][2] The target compound (Blue) preserves the 5-methyl group and modifies the 2-position, whereas the industrial isomer (Red) is constructed via cyclization of allyl isothiocyanate.

Applications in Drug Development[3]

Medicinal Chemistry: GLP-1 Receptor Agonists

2-(Chloromethyl)-5-methylthiazole is utilized as a precise alkylating agent to introduce the (5-methylthiazol-2-yl)methyl moiety.[1][2] This structural motif is increasingly relevant in the optimization of GLP-1 receptor agonists (Glucagon-like peptide-1), which are critical for treating Type 2 diabetes and obesity.[1][2]

Mechanism of Action in Synthesis: The chloromethyl group at the 2-position acts as a "warhead" for nucleophilic attack.[2] In a typical workflow:

- Nucleophile: A phenol or amine on the core scaffold (e.g., a benzimidazole derivative).[1][2]
- Base:

or

in DMF.[1][2]
- Reaction:

displacement of the chloride.[1][2]
- Outcome: The 5-methylthiazole ring is appended to the drug scaffold, often improving metabolic stability or binding affinity compared to a simple benzyl group.[1][2]

Why 5-Methyl?

The 5-methyl substituent on the thiazole ring is not merely decorative.[1][2] It blocks the metabolically labile 5-position, preventing oxidative degradation by cytochrome P450 enzymes, thereby extending the half-life of the resulting pharmaceutical.[1][2]

Handling & Safety Protocols

As an alkylating agent, **2-(chloromethyl)-5-methylthiazole** presents specific hazards. The hydrochloride salt is safer to handle than the free base but still requires strict controls.[2]

| Hazard Class | Description | Mitigation Protocol |
|----------------|---|---|
| Skin Corrosion | Causes severe skin burns (H314).[1][2] The chloromethyl group hydrolyzes to release HCl upon contact with moisture.[1][2] | Wear nitrile gloves (double gloving recommended) and a lab coat.[1][2] Handle only in a fume hood. |
| Genotoxicity | Alkylating agents are potential mutagens.[1][2] | Avoid all inhalation of dust.[1][2] Use a closed weighing system if possible. |
| Stability | The free base is unstable and prone to polymerization.[2] | Storage: Keep as the HCl salt at -20°C under argon. If free base is generated, use immediately.[1][2] |

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- To cite this document: BenchChem. [Technical Profile: 2-(Chloromethyl)-5-methylthiazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2368252/docs#technical-profile-2-chloromethyl-5-methylthiazole\]](https://www.benchchem.com/product/b2368252/docs#technical-profile-2-chloromethyl-5-methylthiazole)

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